Dithiobisphthalimide CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Dithiobisphthalimide*
CAS No.:	*7764-30-9*
Cat. No.:	*B021358*

Get Quote

An In-Depth Technical Guide to **Dithiobisphthalimide** for Advanced Research Applications

Executive Summary

Dithiobisphthalimide, also known as N,N'-**dithiobisphthalimide**, is a symmetrical disulfide-containing compound that has garnered significant interest in medicinal chemistry and materials science. Its unique chemical structure, featuring a cleavable disulfide bond flanked by two phthalimide groups, makes it a valuable reagent and a versatile building block. This guide provides a comprehensive overview of **Dithiobisphthalimide**, detailing its fundamental physicochemical properties, synthesis, and key applications. With a focus on scientific integrity, this document is intended for researchers, scientists, and drug development professionals, offering field-proven insights and detailed experimental protocols to facilitate its use in advanced research settings.

Core Physicochemical Properties

Dithiobisphthalimide is a stable, solid compound at room temperature. The central disulfide bond is the most reactive site, susceptible to cleavage by reducing agents, a property that is

© 2026 BenchChem. All rights reserved.

elegantly exploited in various applications. The phthalimide moieties provide structural rigidity and influence the molecule's solubility and electronic properties.

Property	Value	Source
CAS Number	7764-30-9	[1][2][3]
Molecular Formula	$C_{16}H_8N_2O_4S_2$	[1][3]
Molecular Weight	356.38 g/mol	[1][3]
IUPAC Name	2-[(1,3-dioxoisoindol-2-yl)disulfanyl]isoindole-1,3-dione	[3]
Alternate Names	N,N′-Disulfanediyl-bis-phthalimide, N,N'-Dithiophthalimide	[1][3]

Synthesis and Characterization

The synthesis of **Dithiobisphthalimide** is typically achieved through the reaction of potassium phthalimide with sulfur monochloride (S_2Cl_2). This reaction is mechanistically straightforward, relying on the nucleophilic phthalimide anion attacking the electrophilic sulfur atoms, leading to the formation of the stable disulfide bridge. The choice of an appropriate solvent is crucial to facilitate the reaction while allowing for easy purification of the final product.

Detailed Synthesis Protocol

This protocol describes a standard laboratory-scale synthesis.

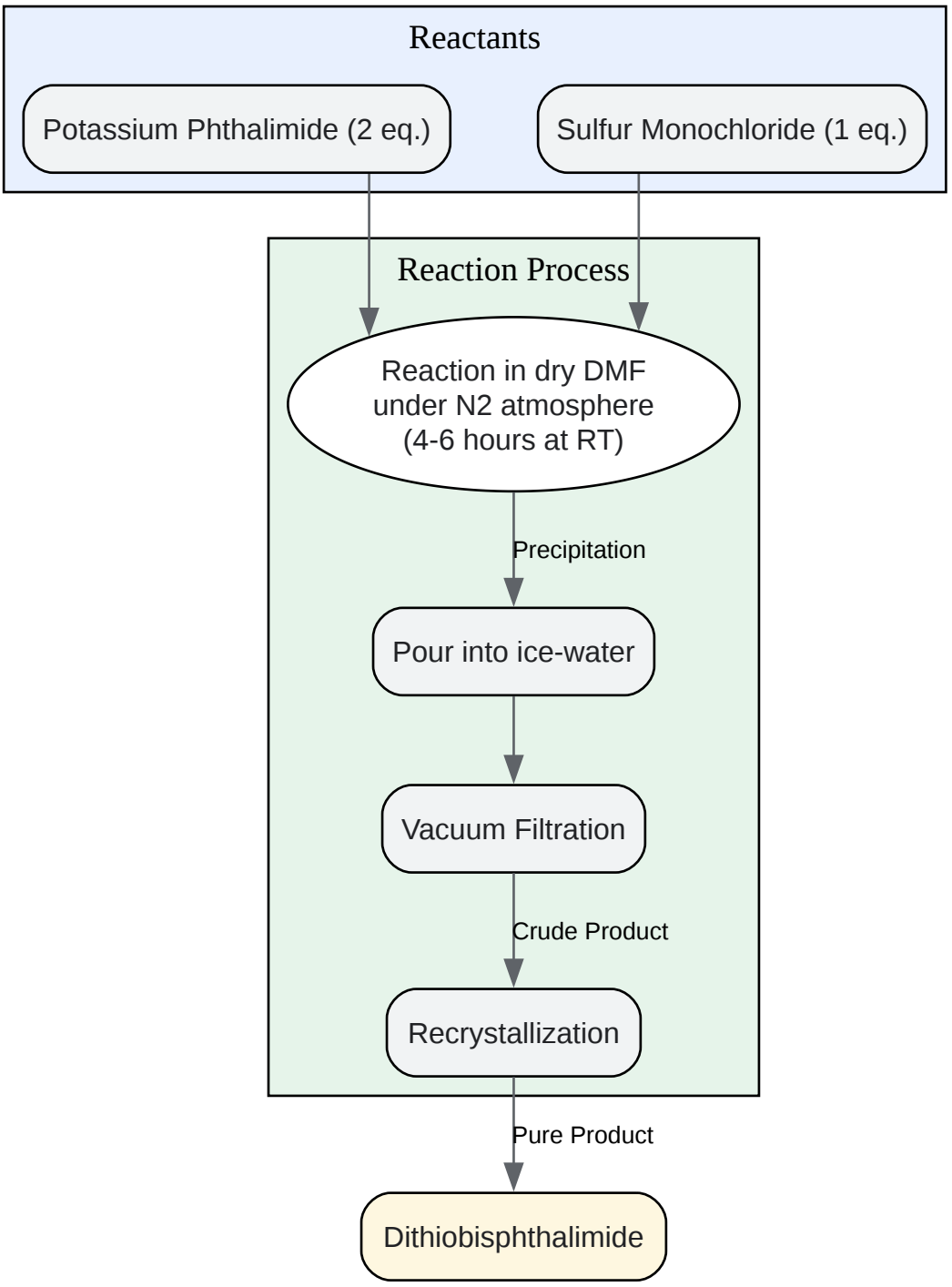
- Preparation of Reactants: In a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet, add potassium phthalimide (2 equivalents).
- Solvent Addition: Add a suitable dry, non-protic solvent such as N,N-Dimethylformamide (DMF) or acetonitrile to dissolve or suspend the potassium phthalimide.

© 2026 BenchChem. All rights reserved.

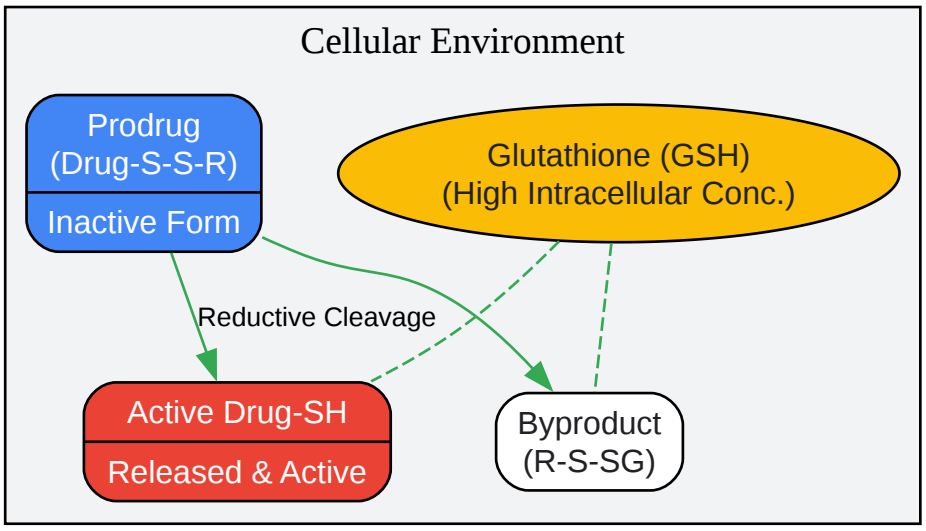
- Initiation of Reaction: While stirring the mixture under an inert nitrogen atmosphere, slowly add sulfur monochloride (1 equivalent) dropwise using a syringe. The reaction is exothermic, and the addition rate should be controlled to maintain the temperature below 40°C.
- Reaction Progression: After the addition is complete, allow the mixture to stir at room temperature for 4-6 hours to ensure the reaction goes to completion. The progress can be monitored by Thin Layer Chromatography (TLC).
- Product Isolation: Once the reaction is complete, the mixture is poured into ice-cold water. The crude **Dithiobisphthalimide** precipitates as a solid.
- Purification: The solid product is collected by vacuum filtration, washed thoroughly with water to remove any inorganic salts, and then with a small amount of cold ethanol. Further purification can be achieved by recrystallization from a suitable solvent like glacial acetic acid or a mixture of ethanol and DMF.
- Drying and Storage: The purified product is dried under vacuum to yield a stable, crystalline solid. Store in a cool, dry place away from reducing agents.

Synthesis Workflow Diagram

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. scbt.com [scbt.com]
- 2. N,N'-Dithiobisphthalimide, a disulfide aromatic compound, is a potent spermicide agent in humans - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 2,2'-Dithiobis(1H-isoindole-1,3(2H)-dione) | C16H8N2O4S2 | CID 2801788 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Dithiobisphthalimide CAS number and molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b021358/docs#dithiobisphthalimide-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

© 2026 BenchChem. All rights reserved.

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.